

A Comparative Review of Palmitic Acid- ^{13}C Metabolic Fate

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Compound of Interest

Compound Name: Palmitic acid- ^{13}C sodium

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An Objective Guide for Researchers, Scientists, and Drug Development Professionals

Stable isotope-labeled palmitic acid, particularly $[\text{U-}^{13}\text{C}_{16}]$ palmitic acid, serves as a powerful tracer in metabolic research to elucidate the intricate pathways of fatty acid metabolism. Its use allows for the precise tracking of palmitate's incorporation into various lipid species and its oxidative fate. This guide provides a comparative analysis of key findings from several studies that have utilized ^{13}C -labeled palmitic acid to investigate its metabolic processing in different biological systems, including humans, mice, and in vitro cell models. The data presented herein is intended to offer a clear, comparative overview to aid researchers in designing and interpreting metabolic studies.

Quantitative Comparison of Palmitic Acid- ^{13}C Metabolism

The following table summarizes quantitative data from various studies, highlighting the distribution of ^{13}C -labeled palmitate into different metabolic pools across diverse experimental models. This comparative data underscores the context-dependent nature of fatty acid metabolism.

Study Focus	Experimental System	Tracer	Duration	Key Metabolic Fates of ¹³ C-Palmitate	Quantitative Findings	Reference
Fasting Metabolism	Male C57BL/6N Mice	[U- ¹³ C]-palmitate	10 minutes	Incorporation into acylcarnitines, triglycerides, and phosphatidylcholines in liver and muscle.	Liver: Triglycerides: 511±160 nmol/g protein; Phosphatidylcholine: 58±9 nmol/g protein. Muscle: Acylcarnitines: 0.95±0.47 nmol/g protein. Plasma: Acylcarnitines: 0.82±0.18 nmol/L.	
Placental Lipid Processing	Human Placental Explants	¹³ C-Palmitic Acid	3, 24, or 48 hours	Incorporation into phosphatidylcholines, triacylglycerols, and phosphatidylethanolamines.	Primarily directed into phosphatidylcholine synthesis (74% of ¹³ C-PA—	

labeled
lipids).

Sphingolipid Biosynthesis	HEK293 Cells	[U- ¹³ C]palmitate	Up to 6 hours	De novo synthesis of C16:0-ceramide, C16:0-monohexosylceramide, and
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